

Technical Profile: 4- [(Cyclopropylamino)methyl]phenol[1][2]

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Compound of Interest

Compound Name: 4-
[(Cyclopropylamino)methyl]phenol

CAS No.: 926201-89-0

Cat. No.: B3306067

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Executive Summary & Chemical Identity

4-[(Cyclopropylamino)methyl]phenol (CAS: Not widely listed, PubChem CID: 16776261) is a secondary amine building block characterized by a phenol pharmacophore linked to a cyclopropyl ring via a methylene bridge.^[1] Structurally, it represents a rigidified analogue of N-isopropyl-4-hydroxybenzylamine.^[1]

In medicinal chemistry, this scaffold is significant for Fragment-Based Drug Discovery (FBDD) targeting adrenergic receptors and as a probe for studying cytochrome P450 mechanism-based inhibition, given the reactivity of the cyclopropylamine motif.^[1]

Chemical Identifiers

The following data is verified against the PubChem Compound database [1].

Identifier Type	Data String
IUPAC Name	4-[(Cyclopropylamino)methyl]phenol
Common Name	N-(4-Hydroxybenzyl)cyclopropanamine
Molecular Formula	C ₁₀ H ₁₃ NO
Molecular Weight	163.22 g/mol
SMILES	C1CC1NCC2=CC=C(C=C2)O
InChI	InChI=1S/C10H13NO/c12-10-5-1-8(2-6-10)7-11-9-3-4-9/h1-2,5-6,9,11-12H,3-4,7H2
InChIKey	LKWSHXQLGSJANS-UHFFFAOYSA-N

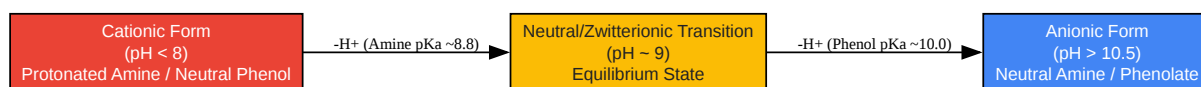
Physicochemical Profile & Ionization Logic

Understanding the speciation of this molecule is critical for assay development.^[1] The molecule contains two ionizable groups: the phenolic hydroxyl and the secondary amine.^[1]

- Lipophilicity (Calculated LogP): ~1.5. The cyclopropyl group adds lipophilicity compared to a methyl group but introduces significant ring strain (~27.5 kcal/mol).^[1]
- Acidity/Basicity (pKa):
 - Amine (Basic): Estimated pKa ~8.5–9.0.^[1]
 - Phenol (Acidic): Estimated pKa ~9.8–10.0.^[1]
- Speciation: At physiological pH (7.4), the amine is predominantly protonated (), while the phenol remains neutral, resulting in a cationic species. At higher pH (>10), the molecule exists as an anion (phenolate).^[1]

Diagram 1: Ionization States & Speciation

The following diagram illustrates the transition from cationic to anionic forms, which dictates solubility in extraction protocols.



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Figure 1: Predicted ionization pathway.[1] Solubility in organic solvents (DCM/EtOAc) is maximal at the isoelectric point or in the neutral amine form, whereas aqueous solubility peaks in the cationic or anionic states.

Synthetic Methodology

The most robust route for synthesizing **4-[(Cyclopropylamino)methyl]phenol** is Reductive Amination.[1] Direct alkylation of cyclopropylamine with 4-hydroxybenzyl halides is discouraged due to the risk of poly-alkylation and the instability of the benzyl halide precursor.[1]

Protocol: Reductive Amination (Sodium Triacetoxyborohydride Method)

This protocol utilizes in situ imine formation followed by selective reduction, avoiding the need for protecting groups on the phenol [2].

Reagents:

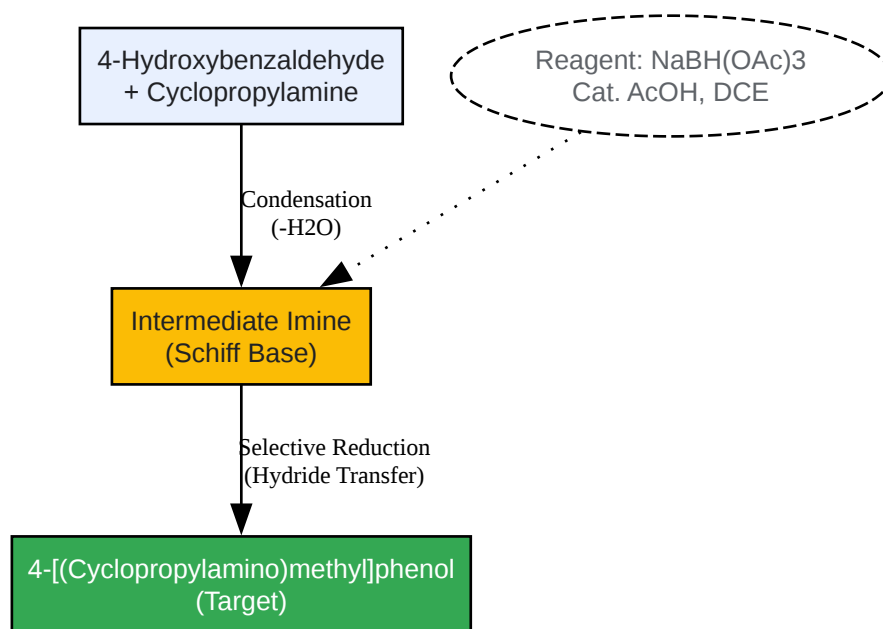
- 4-Hydroxybenzaldehyde (1.0 eq)[1][2]
- Cyclopropylamine (1.1 eq)[1]
- Sodium Triacetoxyborohydride (STAB) (1.4 eq)[1]
- Acetic Acid (catalytic, to adjust pH to ~5–6)
- Solvent: 1,2-Dichloroethane (DCE) or Tetrahydrofuran (THF)[1]

Step-by-Step Workflow:

- Imine Formation:

- Charge a reaction vessel with 4-Hydroxybenzaldehyde (10 mmol) and DCE (30 mL).
- Add Cyclopropylamine (11 mmol) dropwise.[\[1\]](#)
- Critical Step: Add Glacial Acetic Acid (approx. 10-20 μ L) to catalyze imine formation.[\[1\]](#) Stir at Room Temperature (RT) for 30–60 minutes.
- Checkpoint: Monitor by TLC or LC-MS.[\[1\]](#) The disappearance of the aldehyde peak indicates imine formation.
- Reduction:
 - Cool the mixture to 0°C (ice bath).
 - Add Sodium Triacetoxyborohydride (STAB) (14 mmol) portion-wise over 15 minutes. Note: STAB is preferred over NaBH_4 because it reduces the imine faster than the aldehyde, preventing side reactions.
 - Allow to warm to RT and stir overnight (12–16 hours).
- Workup & Purification:
 - Quench with saturated aqueous NaHCO_3 solution.[\[1\]](#)
 - Extract with Ethyl Acetate (3x).[\[1\]](#)
 - Wash combined organics with brine, dry over Na_2SO_4 , and concentrate in vacuo.[\[1\]](#)
 - Purification: If necessary, purify via flash column chromatography (Silica gel, MeOH/DCM gradient). The secondary amine may streak; adding 1% Triethylamine (TEA) to the eluent sharpens the peak.[\[1\]](#)

Diagram 2: Synthetic Pathway



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Figure 2: Reductive amination pathway utilizing STAB for selective imine reduction.[1]

Structural Utility & Bioisosterism

In drug design, the cyclopropyl group in this molecule serves specific functions distinct from acyclic alkyl groups.

Cyclopropyl vs. Isopropyl Bioisosterism

The cyclopropyl group is often used as a bioisostere for an isopropyl group.[1]

- **Sterics:** The cyclopropyl group is smaller and more rigid than an isopropyl group, potentially fitting into tighter hydrophobic pockets.
- **Electronic Effects:** The cyclopropyl C-C bonds have significant character (Walsh orbitals), allowing them to interact with adjacent -systems (like the phenyl ring) differently than standard alkyl chains.[1]

Metabolic Implications (Safety Warning)

Researchers must be aware that secondary cyclopropylamines can act as Mechanism-Based Inhibitors (MBIs) of Cytochrome P450 enzymes (specifically CYP2D6 and CYP3A4) [3].^[1]

- Mechanism: Single-electron transfer (SET) oxidation of the nitrogen can lead to cyclopropyl ring opening, forming a radical intermediate that covalently binds to the heme of the P450 enzyme, irreversibly inactivating it.
- Usage: Consequently, this molecule is often used intentionally to probe the active site of oxidases or as a "warhead" in specific inhibitor designs, but it may pose toxicity risks in late-stage drug candidates.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 16776261, **4-[(Cyclopropylamino)methyl]phenol**.^[1] Retrieved February 12, 2026, from [\[Link\]](#)^[1]
- Abdel-Magid, A. F., et al. (1996). Reductive Amination of Aldehydes and Ketones with Sodium Triacetoxyborohydride.^[1] Journal of Organic Chemistry, 61(11), 3849-3862.^[1] [\[Link\]](#)
- Hanzlik, R. P., & Tullman, R. H. (1982). Suicidal inactivation of cytochrome P-450 by cyclopropylamines.^[1] Journal of the American Chemical Society, 104(7), 2048–2050. [\[Link\]](#)

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Sources

- 1. 4-Hydroxybenzylamine | C₇H₉NO | CID 97472 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 2. 4-Hydroxybenzaldehyde - Wikipedia [\[en.wikipedia.org\]](https://en.wikipedia.org)
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